

# Benzedrone Hydrochloride: A Technical Guide on the Substituted Cathinone Derivative

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## Compound of Interest

Compound Name: *Benzedrone hydrochloride*

Cat. No.: *B591229*

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Disclaimer: This document provides a technical overview of **Benzedrone Hydrochloride**, a substituted cathinone derivative. It is intended for researchers, scientists, and drug development professionals. The physiological and toxicological properties of this specific compound are not well-documented in publicly available scientific literature.<sup>[1]</sup> Much of the information regarding its pharmacology and toxicology is extrapolated from the broader class of substituted cathinones.

## Introduction

**Benzedrone hydrochloride**, also known as 4-methyl-N-benzylcathinone (4-MBC), is a synthetic derivative of cathinone.<sup>[2]</sup> Cathinone is a naturally occurring psychoactive alkaloid found in the leaves of the *Catha edulis* (khat) plant.<sup>[3][4]</sup> Benzedrone belongs to the  $\beta$ -keto phenethylamine class and is structurally related to amphetamines.<sup>[4][5]</sup> Like other substituted cathinones, it is classified as a new psychoactive substance (NPS) and has been identified as an ingredient in "bath salt" products.

This guide summarizes the available chemical data for **benzedrone hydrochloride**, and discusses the general synthesis, pharmacology, toxicology, and analytical methods relevant to substituted cathinones, thereby providing a framework for understanding this particular derivative.

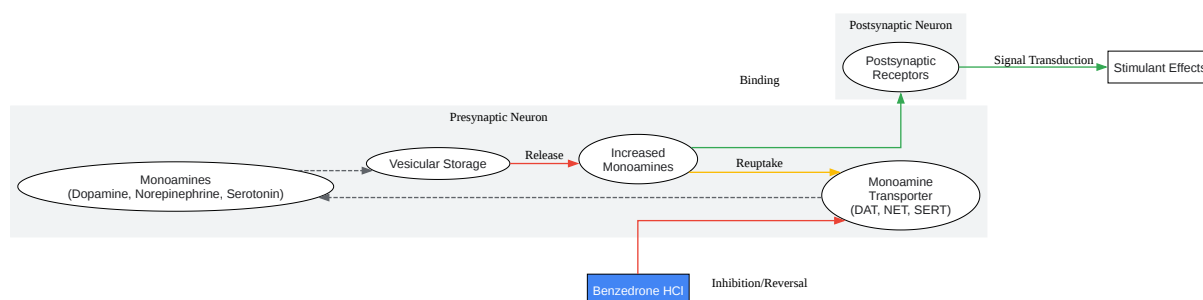
## Chemical and Physical Properties

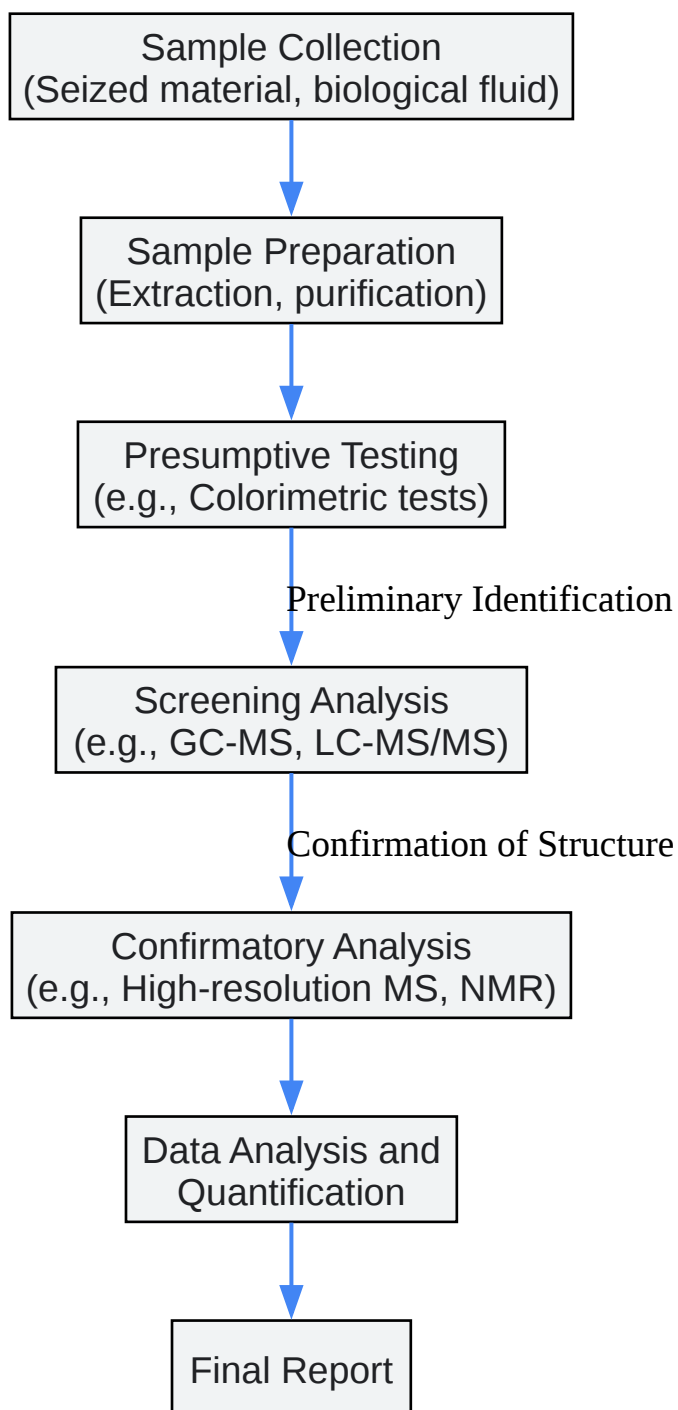
Benzedrone is an analog of mephedrone where the amino methyl group has been replaced by a benzyl moiety.<sup>[1]</sup> The hydrochloride salt is a common formulation for this and other cathinone derivatives, typically appearing as a crystalline solid.<sup>[1][6]</sup>

Property	Value	Source
Chemical Name	2-(benzylamino)-1-(4-methylphenyl)propan-1-one hydrochloride	<sup>[1]</sup>
Synonyms	4-Methyl-N-benzylcathinone hydrochloride, 4-MBC HCl	<sup>[2]</sup>
Molecular Formula	C <sub>17</sub> H <sub>19</sub> NO · HCl	<sup>[1][2]</sup>
Molecular Weight	289.80 g/mol	<sup>[1][2]</sup>
CAS Number	1797979-43-1	<sup>[1][2]</sup>
Appearance	Crystalline solid	<sup>[1]</sup>
Solubility	DMF: 10 mg/ml, DMSO: 5 mg/ml, Ethanol: 5 mg/ml, Methanol: 1 mg/ml, DMF:PBS (pH 7.2) (1:1): 0.5 mg/ml	<sup>[1]</sup>
λ <sub>max</sub>	205, 260 nm	<sup>[1]</sup>

## Synthesis

While specific synthesis protocols for **benzedrone hydrochloride** are not detailed in the reviewed literature, a general and adaptable two-step process is commonly employed for substituted cathinones.<sup>[3]</sup> This typically involves the alpha-bromination of a precursor aryl alkyl ketone, followed by a nucleophilic substitution with an appropriate amine to form the cathinone freebase, which is then converted to its hydrochloride salt.<sup>[3]</sup>





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- To cite this document: BenchChem. [Benzedrone Hydrochloride: A Technical Guide on the Substituted Cathinone Derivative]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591229#benzedrone-hydrochloride-as-a-substituted-cathinone-derivative]

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